

Safe Disposal of D-Leucine-N-fmoc-d10: A Procedural Guide

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Compound of Interest

Compound Name: D-Leucine-N-fmoc-d10

Cat. No.: B12408388

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **D-Leucine-N-fmoc-d10**, a deuterated, Fmoc-protected amino acid. Adherence to these procedures will help maintain a safe laboratory environment and ensure compliance with regulatory standards.

Physical and Chemical Properties

A clear understanding of the substance's properties is the first step in safe handling and disposal. The following table summarizes the key physical and chemical data for **D-Leucine-N-fmoc-d10**.

Property	Value
Molecular Formula	C ₂₁ D ₁₀ H ₁₃ NO ₄ [1]
Molecular Weight	363.47 g/mol [2]
Appearance	White solid[3]
Melting Point	155 °C / 311 °F[3]
Solubility	No information available[3]
Storage Temperature	+2°C to +8°C, desiccated, protected from light

Disposal Procedures

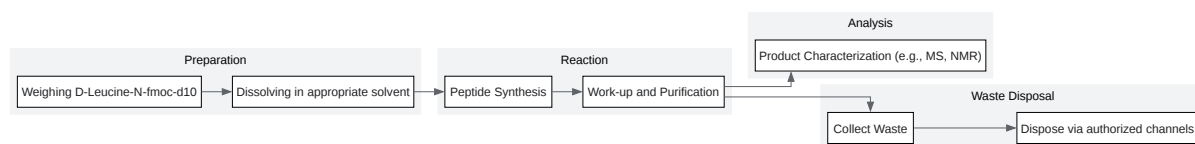
While **D-Leucine-N-fmoc-d10** is not classified as a hazardous substance under the Comprehensive Environmental Response, Compensation, and Liability Act (CERCLA) or the Superfund Amendments and Reauthorization Act (SARA), it is imperative to handle its disposal with care and in accordance with good laboratory practices and local regulations.

Step-by-Step Disposal Protocol:

- **Consult Local Regulations:** Before initiating disposal, consult your institution's Environmental Health and Safety (EHS) department and review local, state, and regional regulations. Specific reporting and disposal requirements may vary.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses or goggles, gloves, and a lab coat, when handling **D-Leucine-N-fmoc-d10**.
- **Waste Collection:**
 - Collect waste **D-Leucine-N-fmoc-d10**, including any contaminated materials (e.g., weigh paper, gloves), in a designated, clearly labeled, and sealed container.
 - Avoid mixing with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- **Waste Storage:** Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- **Waste Pickup and Disposal:** Arrange for the collection of the chemical waste by your institution's authorized waste management provider. Do not dispose of **D-Leucine-N-fmoc-d10** down the drain or in regular trash.

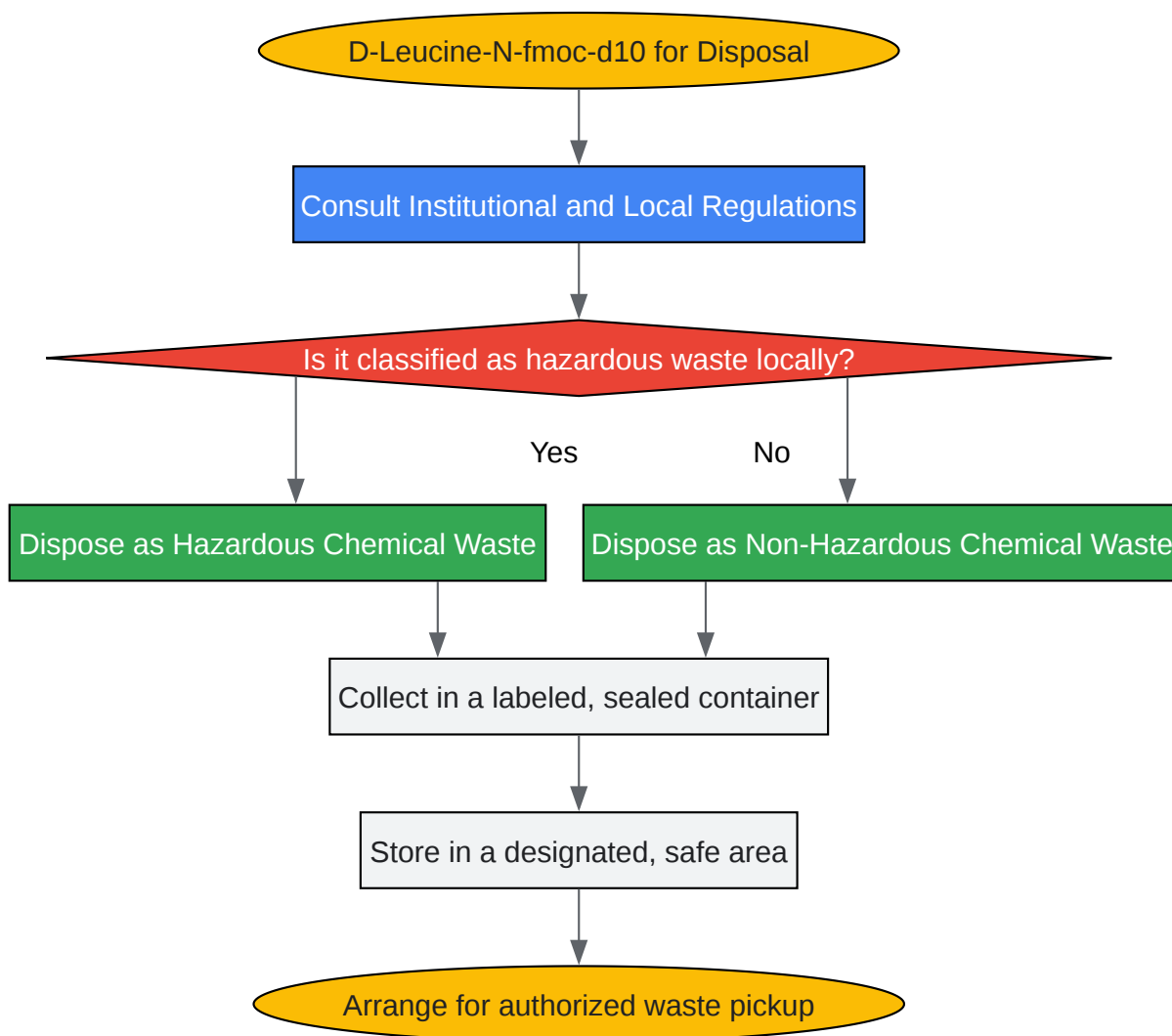
Experimental Workflow and Disposal Decision-Making

To provide a clearer context for the handling and disposal of **D-Leucine-N-fmoc-d10**, the following diagrams illustrate a typical experimental workflow involving this compound and the subsequent decision-making process for its disposal.



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Caption: Typical experimental workflow for **D-Leucine-N-fmoc-d10**.



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Caption: Decision-making process for **D-Leucine-N-fmoc-d10** disposal.

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References

- 1. L-Leucine-d10-N-FMOC | CDN-D-5492-0.1G | LGC Standards [lgcstandards.com]
- 2. L-Leucine-d¹⁰-Fmoc (D₁₀-L-Leucine, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 3. fishersci.com [fishersci.com]
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